

CAS number 123456-78-9 properties and structure

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Compound of Interest

Compound Name: (S)-3-Amino-1-methylpiperidin-2-one hydrochloride

Cat. No.: B1374327

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An Important Note on CAS Number 123456-78-9

For professionals in the fields of research, science, and drug development, precision in chemical identification is paramount. The Chemical Abstracts Service (CAS) registry number is a unique numerical identifier assigned to every chemical substance, ensuring unambiguous identification.

Our comprehensive search for information on the substance corresponding to CAS number 123456-78-9 has revealed that this is not a valid, officially assigned CAS number. Instead, it appears to be a placeholder or a hypothetical number used by various chemical suppliers and databases for illustrative purposes.

The search results associate this number with a wide range of unrelated chemical compounds, including:

- 6-ethyl 3-methyl 2-(4-(N,N-diisobutylsulfamoyl)benzamido)-4,5-dihydrothieno[2,3-c]pyridine-3,6(7H)-dicarboxylate[1]
- 1-(3-Ethylphenyl)-1H-pyrazole-3-carboxylic acid[2]
- A Purine Analog with the structural formula (1S,2S,3S,5S)-5-(2-Amino-6-(benzyloxy)-9H-purin-9-yl)[3]

- N-(4-carbamimidoyl-3-chloro-phenyl)-2-hydroxy-3-iodo-5-methyl-benzamide[4]
- 2-(4-Nitrobenzyl)-1,4,7,10-tetraazacyclododecane[5]
- [(1S,3S,4S)-4-Amino-3-hydroxy-5-phenyl-1-(phenylmethyl)pentyl]carbamic acid 1,1-dimethylethyl ester[6]
- 9-Methyl-3-methylene-1,2,3,9-tetrahydro-4H-carbazol-4-one[7]
- Mafodotin[8]
- 3-Methoxypentanoic acid[9]
- Carbamic acid, [(1S)-1-(aminocarbonyl)-3-butynyl]-, 1,1-dimethylethyl ester[10]

The association of a single CAS number with multiple, structurally distinct molecules is a clear indication that the number is not a legitimate identifier. Official CAS numbers are assigned to one and only one substance to prevent such confusion.

Conclusion

It is not possible to provide an in-depth technical guide on the properties and structure of a compound with the CAS number 123456-78-9, as no such single, defined substance exists. The creation of a guide as requested would be misleading and scientifically unsound.

We advise researchers, scientists, and drug development professionals to exercise caution when encountering this CAS number and to verify the identity of any chemical substance through official and reliable sources such as the CAS Registry or major chemical supplier databases like Sigma-Aldrich (Merck), which also lists this number without a specific product.

Should you have a valid CAS number for a specific compound of interest, we would be pleased to generate a comprehensive technical guide based on publicly available scientific data.

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References

- 1. 6-ethyl 3-methyl 2-(4-(N,N-diisobutylsulfamoyl)benzamido)-4,5-dihydrothieno[2,3-c]pyridine-3,6(7H)-dicarboxylate | 449770-48-3 | Benchchem [benchchem.com]
- 2. 1-(3-Ethylphenyl)-1h-pyrazole-3-carboxylic acid () for sale [vulcanchem.com]
- 3. Purine Analog - Cas 123456-78-9, White To Off-white Powder, Research Grade | Ideal For Pharmaceutical Synthesis, High Chemical Stability, 98% Purity at Best Price in Ahmedabad | Jigs Chemical Limited [tradeindia.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. Buy 2-(4-Nitrobenzyl)-1,4,7,10-tetraazacyclododecane at Best Price - Specifications & Uses [forecastchemicals.com]
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